

Core Molecular Attributes of Pentabromophenyl Acrylate

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Compound of Interest

Compound Name: Pentabromophenyl acrylate

CAS No.: 52660-82-9

Cat. No.: B1587549

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Pentabromophenyl acrylate is a highly brominated aromatic ester of acrylic acid. Its structure is notable for a pentabrominated phenyl group attached to an acrylate moiety. This high degree of bromination imparts specific properties, such as a high refractive index and flame retardancy, making it a valuable component in the synthesis of specialized polymers.

The fundamental identity of this compound is established by its molecular formula and weight, which are critical for stoichiometric calculations in synthesis, polymer formulation, and analytical quantification.

Chemical Structure and Identifiers

The structural arrangement consists of a benzene ring where all five hydrogen atoms have been substituted by bromine atoms, with the remaining carbon atom bonded to an acrylate group through an ester linkage.

Table 1: Key Identifiers for **Pentabromophenyl Acrylate**



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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Note: Minor variations in molecular weight (ranging from 542.6 to 542.641 g/mol) are reported across different databases, reflecting differences in isotopic abundance calculations. The value of 542.64 g/mol is a commonly cited and reliable figure.^{[1][2][3][4]}

Derivation of Molecular Weight

The molecular weight is derived from its chemical formula, $C_9H_3Br_5O_2$, by summing the atomic weights of its constituent atoms. The presence of five bromine atoms contributes significantly to its high molecular mass. The isotopic distribution of bromine (^{79}Br and ^{81}Br) is a key consideration in high-resolution mass spectrometry, leading to a characteristic isotopic pattern that is a definitive signature for this molecule.

Physicochemical Properties

The physical properties of PBPA dictate its handling, storage, and processing conditions. As a solid at room temperature, its solubility and thermal stability are crucial for its application in polymerization reactions.

Table 2: Physicochemical Data for **Pentabromophenyl Acrylate**



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The high melting point indicates strong intermolecular forces in the solid state. For laboratory use, it is often stored at low temperatures to ensure long-term stability.[4][5]

Analytical Workflow for Structural and Molecular Weight Verification

To ensure the identity and purity of **Pentabromophenyl Acrylate**, a multi-step, self-validating analytical workflow is essential. This approach uses orthogonal techniques to confirm the molecular structure and weight, providing a high degree of confidence in the material's quality.

Detailed Experimental Protocols

Protocol 1: Molecular Weight Confirmation via Mass Spectrometry (MS)

- Objective: To confirm the molecular weight and observe the characteristic isotopic pattern of the polybrominated compound.
- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).
- Sample Preparation: Dissolve a small quantity of PBPA (approx. 1 mg/mL) in a suitable solvent such as Dichloromethane or Tetrahydrofuran.
- Method:
 - Introduce the sample into the mass spectrometer using an appropriate ionization technique (e.g., Electrospray Ionization (ESI) or Atmospheric Pressure Chemical

Ionization (APCI).

- Acquire the mass spectrum in positive ion mode.
- Analyze the spectrum for the molecular ion peak $[M+H]^+$ or other adducts.
- Expected Result: The spectrum should display a cluster of peaks centered around m/z 542.64, corresponding to the molecular weight. The key confirmatory feature is the unique isotopic pattern created by the five bromine atoms (^{79}Br and ^{81}Br occur in an approximate 1:1 natural abundance), which serves as a definitive fingerprint. The exact mass should be compared to the theoretical exact mass of 537.605 Da.^{[1][3]}

Protocol 2: Elemental Composition Verification via Elemental Analysis (EA)

- Objective: To quantitatively determine the percentage of Carbon, Hydrogen, and Bromine to validate the empirical and molecular formula.
- Instrumentation: A CHN/S elemental analyzer. A separate method (e.g., titration or ion chromatography after combustion) is required for bromine determination.
- Sample Preparation: Accurately weigh a small amount of the dried PBPA sample (typically 1-3 mg) into a tin capsule.
- Method:
 - Combust the sample at high temperatures ($\geq 900^\circ\text{C}$) in an oxygen-rich environment.
 - The resulting gases (CO_2 , H_2O , etc.) are separated and quantified by thermal conductivity detection.
 - Bromine content is determined separately.
- Expected Result: The experimentally determined weight percentages of C, H, and Br should align with the theoretical values calculated from the molecular formula $\text{C}_9\text{H}_3\text{Br}_5\text{O}_2$.

Caption: Workflow for verifying the molecular formula and weight of PBPA.

Relevance in Research and Drug Development

While primarily known as a flame retardant and a high refractive index monomer, the principles of characterizing acrylate-based molecules are relevant to drug development.[7] Acrylate and methacrylate polymers are used extensively in pharmaceutical applications, including transdermal drug delivery systems and controlled-release formulations.[8][9][10]

The high molecular weight and hydrophobicity imparted by the pentabromophenyl group are instructive. In drug delivery, modifying monomers can tailor the chemical properties of a polymer matrix, affecting drug solubility and release kinetics.[8] For instance, incorporating bulky, hydrophobic monomers can alter the adhesive properties and drug permeation rates in transdermal patches. Understanding the precise molecular weight of a monomer like PBPA is the first step in predicting and controlling the properties of the resulting polymer.

Conclusion

Pentabromophenyl acrylate is a well-defined chemical entity with a molecular formula of $C_9H_3Br_5O_2$ and a molecular weight of 542.64 g/mol . These fundamental properties are the bedrock for its application in materials science and provide a valuable case study for the rigorous analytical characterization required in advanced chemical and pharmaceutical research. The described workflow, combining mass spectrometry and elemental analysis, represents a robust, self-validating system for confirming the identity and purity of this and other complex molecules.

References

- Foremost Chem. (Pentabromophenyl) Methyl Acrylate. [\[Link\]](#)
- Chemdad Co., Ltd. **PENTABROMOPHENYL ACRYLATE**. [\[Link\]](#)
- PubChem. Pentabromobenzyl Acrylate, $\geq 98\%$. [\[Link\]](#)
- LookChem. poly(pentabromobenzyl acrylate) cas no.59447-57-3. [\[Link\]](#)
- USA Chemical Suppliers. pentabromobenzyl acrylate suppliers USA. [\[Link\]](#)
- Angene Chemical. Pentabromobenzyl Acrylate(CAS# 59447-55-1). [\[Link\]](#)
- CoPoIDB. Monomer detail | **Pentabromophenyl acrylate**. [\[Link\]](#)

- Google Patents.
- Google Patents.
- Cantor, A. S., & Wirtanen, D. J. Novel Acrylate Adhesives for Transdermal Drug Delivery. Pharmaceutical Technology. [[Link](#)]
- PubMed. Application of methyl methacrylate copolymers to the development of transdermal or loco-regional drug delivery systems. [[Link](#)]
- NIH. Acrylate and Methacrylate Polymers' Applications: Second Life with Inexpensive and Sustainable Recycling Approaches. [[Link](#)]

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Sources

- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. PENTABROMOPHENYL ACRYLATE Three Chongqing Chemdad Co., Ltd [chemdad.com]
- 3. Monomer detail | Pentabromophenyl acrylate [copoldb.jp]
- 4. 五溴苯基丙烯酸酯 96% | Sigma-Aldrich [sigmaaldrich.com]
- 5. PENTABROMOPHENYL ACRYLATE CAS#: 52660-82-9 [amp.chemicalbook.com]
- 6. Pentabromophenyl acrylate | China | Manufacturer | ZHENGZHOU JIUYI TIME NEW MATERIALS CO.,LTD [m.chemicalbook.com]
- 7. specialchem.com [specialchem.com]
- 8. alfresco-static-files.s3.amazonaws.com [alfresco-static-files.s3.amazonaws.com]
- 9. Application of methyl methacrylate copolymers to the development of transdermal or loco-regional drug delivery systems - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Acrylate and Methacrylate Polymers' Applications: Second Life with Inexpensive and Sustainable Recycling Approaches - PMC [pmc.ncbi.nlm.nih.gov]

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